

Commercial Insights and Research Protocols for 1 α ,24,25-Trihydroxyvitamin D2

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Compound of Interest

Compound Name: 1 α , 24, 25-Trihydroxy VD2

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the commercial availability and applications of high-purity 1 α ,24,25-Trihydroxyvitamin D2, a key metabolite in the vitamin D endocrine system. It is intended to serve as a resource for researchers and professionals involved in drug development and related scientific fields.

Commercial Availability

High-purity 1 α ,24,25-Trihydroxyvitamin D2 (CAS: 457048-34-9) is available from several commercial suppliers catering to the research and pharmaceutical industries. This vitamin D analog is typically supplied as a solid, ranging from white to yellow in color, and requires storage at -20°C, protected from light and under a nitrogen atmosphere to ensure stability. For in vitro studies, it is often dissolved in DMSO.

Table 1: Commercial Suppliers of 1 α ,24,25-Trihydroxyvitamin D2

Supplier	Available Quantities	Purity	Additional Information
MedChemExpress	1 mg, 5 mg	>98%	Provides detailed solubility and stock solution preparation information. [1]
BioCrick	Not specified	High-purity, confirmed by NMR	Manufacturer of high-purity reference standards.
Vulcanchem	Not specified	Not specified	Provides physicochemical properties and a brief overview of its synthesis and metabolic pathway. [2]
Immunomart	1 mg, 5 mg	98.21%	Offers the compound for research purposes.
SynPep	Not specified	Not specified	Lists the compound with its CAS number. [3]
Meilunbio	1mg	>98%	Provides the CAS number and purity information. [4]

Biological Activity and Mechanism of Action

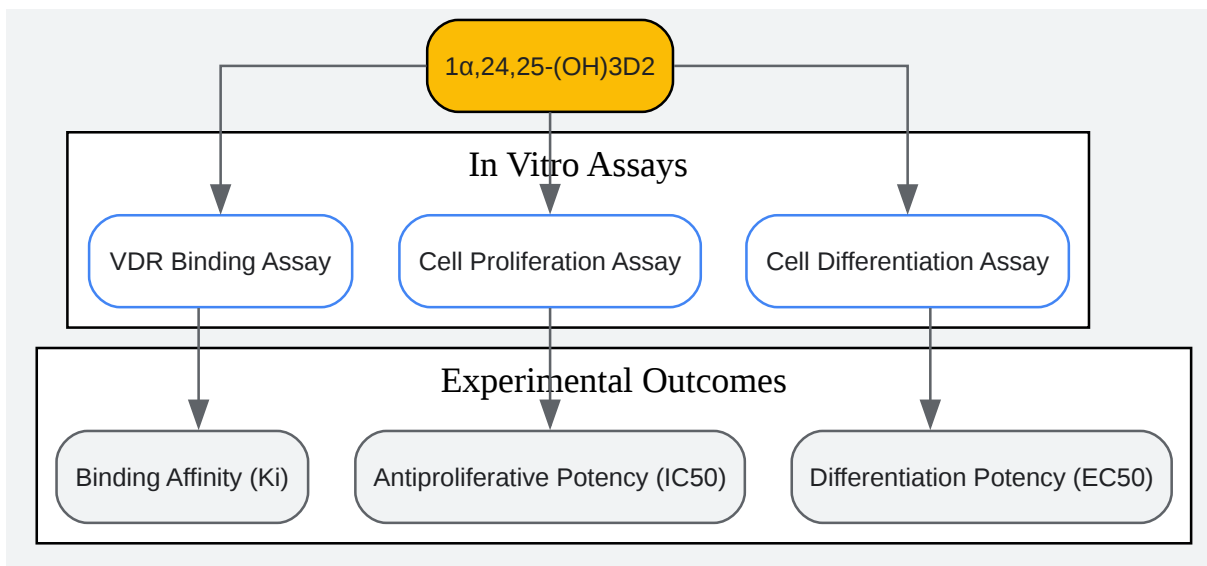
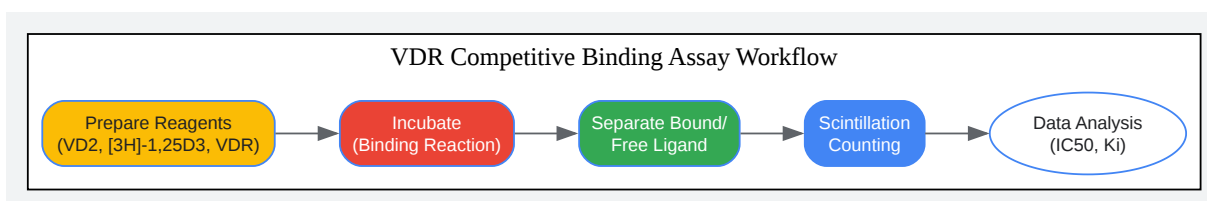
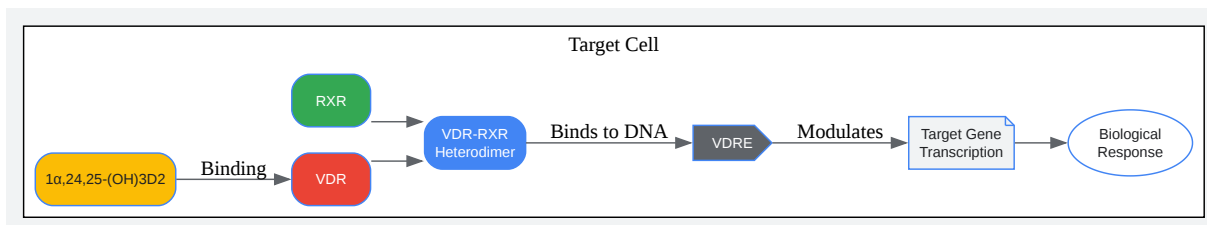
1 α ,24,25-Trihydroxyvitamin D₂, like other active vitamin D metabolites, exerts its biological effects primarily through the Vitamin D Receptor (VDR), a nuclear transcription factor.[\[5\]](#)[\[6\]](#) The binding of the ligand to VDR initiates a cascade of events leading to the regulation of gene expression.

The VDR signaling pathway can be broadly categorized into genomic and non-genomic actions.[\[5\]](#)[\[6\]](#)

- **Genomic Pathway:** Upon binding $1\alpha,24,25$ -Trihydroxyvitamin D₂, the VDR forms a heterodimer with the Retinoid X Receptor (RXR). This complex then binds to specific DNA sequences known as Vitamin D Response Elements (VDREs) in the promoter regions of target genes, thereby modulating their transcription. This pathway is responsible for the long-term effects of vitamin D, including regulation of calcium homeostasis, cell proliferation, and differentiation.
- **Non-Genomic Pathway:** Some rapid cellular responses to vitamin D metabolites are mediated through a membrane-associated VDR (VDR_{mem}).^[5] This pathway involves the activation of second messenger systems, such as MAP-kinase, leading to rapid cellular changes.^[5]

While specific quantitative data for the VDR binding affinity of $1\alpha,24,25$ -Trihydroxyvitamin D₂ is not readily available in the public domain, studies on the closely related metabolite, $1\alpha,24R,25$ -trihydroxyvitamin D₃, have shown that it retains significant biological activity mediated through the VDR, despite potentially lower affinity compared to $1\alpha,25$ -dihydroxyvitamin D₃.^[7] It has been demonstrated to transactivate VDR-responsive genes in a dose-dependent manner.^[7] Furthermore, $1\alpha,24,25$ -trihydroxyvitamin D₂ has been shown to suppress parathyroid hormone (PTH) secretion in bovine parathyroid cells at picomolar concentrations.^[2]

Diagram 1: Simplified Vitamin D Receptor (VDR) Signaling Pathway



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